

Recrystallization protocol for "Methyl 5-bromo-3-fluoro-2-methylbenzoate"

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Compound of Interest

Compound Name: *Methyl 5-bromo-3-fluoro-2-methylbenzoate*

CAS No.: 1805501-44-3

Cat. No.: B2575465

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Advanced Recrystallization and Purification Protocol for **Methyl 5-bromo-3-fluoro-2-methylbenzoate**

Executive Summary & Application Context

Methyl 5-bromo-3-fluoro-2-methylbenzoate (CAS: 1805501-44-3) is a highly versatile, multi-halogenated aromatic building block. In modern drug discovery, it serves as a critical intermediate in the synthesis of complex active pharmaceutical ingredients (APIs). Notably, it is utilized in the development of receptor-interacting protein kinase 1 (RIPK1) inhibitors for necroptosis-related diseases[1] and next-generation EGFR degraders targeting central nervous system (CNS) metastases[2].

Because this compound features a lipophilic methyl ester combined with electron-withdrawing fluoro and bromo substituents, crude batches often present as low-melting solids, semi-solids, or viscous oils depending on ambient conditions and impurity profiles. Achieving ultra-high purity (>99.5%) is paramount to prevent halogen scrambling or catalyst poisoning in downstream palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-

Hartwig couplings). While baseline synthetic purity can reach ~98% via column chromatography[3], rigorous recrystallization is required for API-grade intermediate validation.



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Fig 1: Downstream synthetic application pathway of the purified building block into target APIs.

Physicochemical Profiling

Understanding the quantitative physical parameters of the compound is the first step in designing a self-validating purification system.

Table 1: Physicochemical Properties of **Methyl 5-bromo-3-fluoro-2-methylbenzoate**

Property	Value	Reference
CAS Number	1805501-44-3	
Molecular Formula	C ₉ H ₈ BrFO ₂	
Molecular Weight	247.06 g/mol	[4]
Density	~1.507 g/cm ³	
Baseline Crude Purity	~98% (GCMS)	[3]
Solubility Profile	High in EtOAc, DCM, MeOH; Low in Heptane, Water	Derived

Solvent Selection & Thermodynamic Logic

Because the compound is a low-melting solid, standard single-solvent recrystallization is highly prone to "oiling out" (liquid-liquid phase separation)—a state where the compound crashes out as an impure oil rather than forming a crystalline lattice.

To dictate controlled nucleation, a binary solvent system (Good Solvent / Anti-Solvent) is required:

- The Selected System: Ethyl Acetate / Heptane.
- Causality: Ethyl acetate completely solvates the polar ester and halogenated ring at mild temperatures (40–45°C). Heptane, a non-polar aliphatic hydrocarbon, acts as a stringent anti-solvent. By manipulating the ratio of these two solvents at the cloud point, we force the thermodynamic equilibrium toward slow crystal growth, effectively excluding lipophilic impurities into the mother liquor.

Step-by-Step Recrystallization Protocol

The following methodology is designed to be a self-validating workflow. Visual cues (turbidity, clarification, and crystallization) serve as intrinsic checkpoints.

Step 1: Initial Dissolution Weigh the crude **Methyl 5-bromo-3-fluoro-2-methylbenzoate** and transfer it to a round-bottom flask equipped with a magnetic stir bar. Add a minimal volume of Ethyl Acetate (approx. 1.5 - 2.0 mL per gram of crude). Heat gently to 45°C in a water bath until complete dissolution is achieved.

Step 2: Hot Filtration (Impurity Purge) If particulate matter or palladium black (from upstream synthesis) is present, rapidly pass the hot solution through a pre-warmed sintered glass funnel (porosity 3) or a short pad of Celite into a clean, pre-warmed receiving flask.

Step 3: Anti-Solvent Addition & Cloud Point Titration While maintaining the solution at 40-45°C, begin adding Heptane dropwise under continuous stirring. Continue the addition until the solution becomes faintly but persistently turbid (the "cloud point").

Step 4: Clarification and Seeding Add 1-2 drops of pure Ethyl Acetate to just clear the turbidity, bringing the solution back to a saturated, homogeneous state. If pure seed crystals are available, introduce 1-2 mg of the compound to provide immediate nucleation sites.

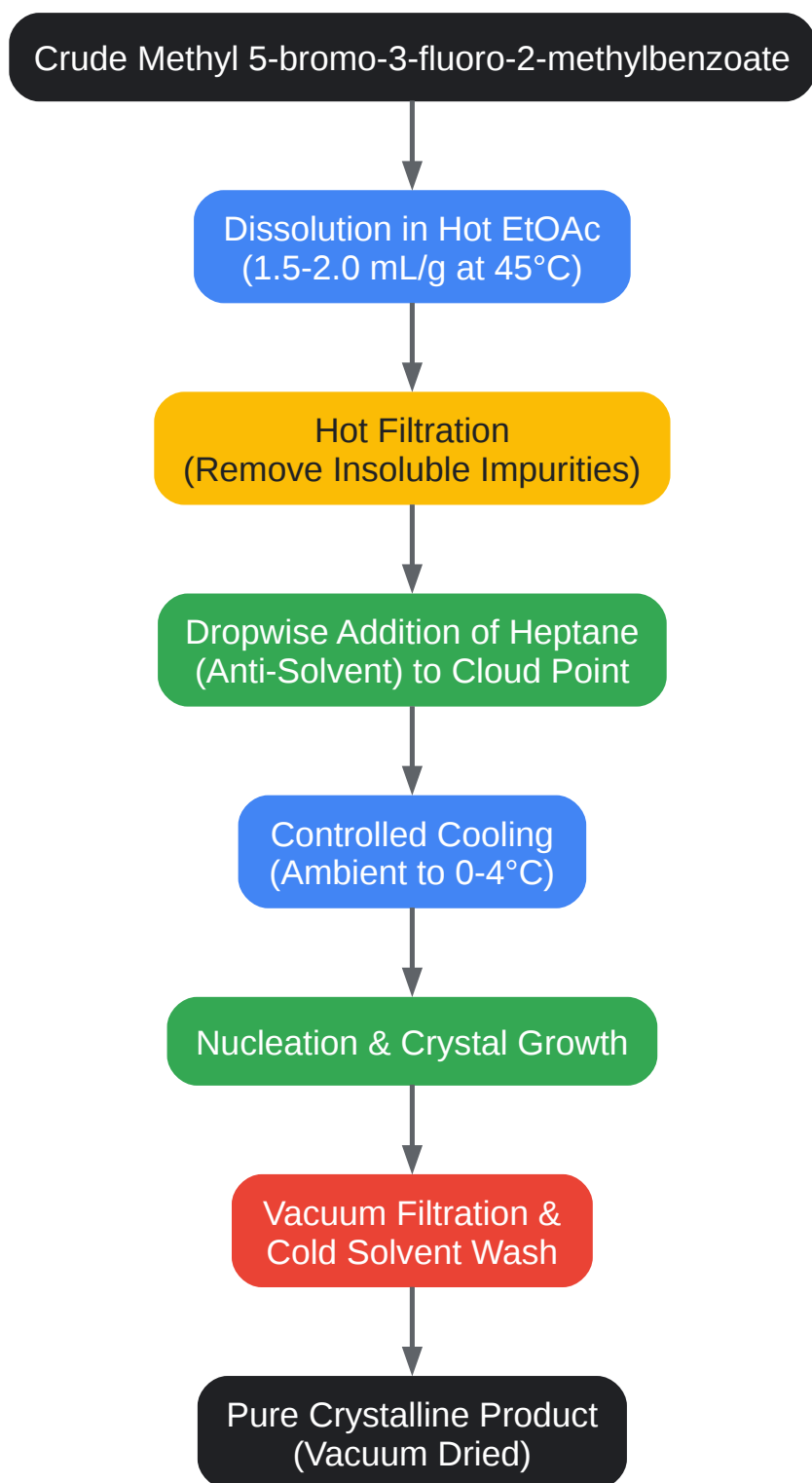
Step 5: Controlled Thermodynamic Cooling Remove the flask from the heat source. Allow it to cool ambiently to room temperature (20-25°C) over a strict 2-hour period. Expert Insight: Rapid cooling forces the compound to crash out as an oil. Slow cooling ensures the molecules have sufficient time to arrange into a highly ordered, pure crystalline lattice.

Step 6: Low-Temperature Maturation Once at room temperature, transfer the flask to an ice bath (0-4°C) for an additional 2 hours. This suppresses the solubility limit, maximizing the final

yield.

Step 7: Filtration and Washing Collect the crystallized product via vacuum filtration using a Büchner funnel. Wash the filter cake with a pre-chilled (0°C) mixture of Heptane/Ethyl Acetate (9:1 v/v). This specific ratio removes residual mother liquor without redissolving the purified product.

Step 8: Constant-Weight Drying Transfer the crystals to a vacuum desiccator. Dry under high vacuum (≤ 5 mbar) at room temperature until a constant weight is achieved. Do not apply heat during drying, as the compound's low melting point may cause it to melt or sublime.



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Fig 2: Step-by-step recrystallization workflow for **Methyl 5-bromo-3-fluoro-2-methylbenzoate**.

Troubleshooting & Causality (Self-Validating Systems)

- Issue: Oiling Out (Liquid-Liquid Phase Separation)
 - Causality: The cloud point temperature of the solvent mixture is higher than the melting point of the compound. Instead of crystallizing, the compound separates as an immiscible liquid.
 - Correction: Reheat the mixture until homogeneous. Add slightly more good solvent (Ethyl Acetate) to lower the cloud point temperature, and cool the system much more slowly. Mechanical scratching of the glass interface can also induce solid nucleation before oiling occurs.
- Issue: Unacceptable Yields (<60%)
 - Causality: The solvent-to-solute ratio is too high, or the cooling duration was insufficient to reach thermodynamic equilibrium.
 - Correction: Concentrate the mother liquor under reduced pressure to half its volume and perform a second crop crystallization using the same cooling profile.

References

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